

# 4-(Trifluoromethoxy)anisole CAS number and properties

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## Compound of Interest

Compound Name: 4-(Trifluoromethoxy)anisole

Cat. No.: B1299818

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## Technical Guide: 4-(Trifluoromethoxy)anisole

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-(Trifluoromethoxy)anisole** (CAS No. 710-18-9), a versatile fluorinated building block with significant applications in pharmaceutical, agrochemical, and materials science research.

## Core Properties and Specifications

**4-(Trifluoromethoxy)anisole**, also known as 1-methoxy-4-(trifluoromethoxy)benzene, is a colorless to light yellow liquid.<sup>[1]</sup> Its unique trifluoromethoxy group imparts desirable properties such as enhanced metabolic stability, lipophilicity, and binding affinity, making it a valuable synthon in drug discovery and the development of advanced materials.<sup>[2][3]</sup>

## Physicochemical Properties

Property	Value	Source
CAS Number	710-18-9	[1][4][5]
Molecular Formula	C <sub>8</sub> H <sub>7</sub> F <sub>3</sub> O <sub>2</sub>	[1][4][5]
Molecular Weight	192.14 g/mol	[1][5]
Appearance	Colorless to light yellow clear liquid	[1]
Boiling Point	164 °C	[1][6]
Density	1.266 g/mL at 25 °C	[6]
Refractive Index	n <sub>20</sub> /D 1.432	[6]
Purity	≥97% to >98% (GC)	[1][4]

## Chemical Identifiers

Identifier	Value	Source
IUPAC Name	1-methoxy-4-(trifluoromethoxy)benzene	[4]
SMILES	<chem>COc1ccc(OC(F)(F)F)cc1</chem>	[6]
InChI Key	NOAFZIOGGDPYKK-UHFFFAOYSA-N	[4][6]
PubChem ID	2724973	[1]
MDL Number	MFCD00216942	[1]

## Safety and Handling

**4-(Trifluoromethoxy)anisole** is a flammable liquid and vapor.[6] It is harmful if swallowed, in contact with skin, or if inhaled.[6] It also causes skin and eye irritation and may cause respiratory irritation.[6]

## GHS Hazard Information

Hazard Class	Code	Description
Flammable Liquids	H226	Flammable liquid and vapor
Acute Toxicity, Oral	H302	Harmful if swallowed
Acute Toxicity, Dermal	H312	Harmful in contact with skin
Skin Irritation	H315	Causes skin irritation
Eye Irritation	H319	Causes serious eye irritation
Acute Toxicity, Inhalation	H332	Harmful if inhaled
Specific Target Organ Toxicity	H335	May cause respiratory irritation

## Precautionary Statements

Key precautionary statements include:

- P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.
- P280: Wear protective gloves, protective clothing, eye protection, and face protection.
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[6]
- P303 + P361 + P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
- P304 + P340 + P312: IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[6]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6]
- P403 + P235: Store in a well-ventilated place. Keep cool.

## Experimental Protocols & Synthesis

The synthesis of **4-(trifluoromethoxy)anisole** and related compounds often involves multi-step procedures. A common pathway involves the preparation of a key intermediate, 4-(trifluoromethoxy)aniline, from nitro trifluoromethoxybenzene. This aniline can then be further modified.

## Example Synthesis Pathway: Preparation of 4-(Trifluoromethoxy)phenol from 4-(Trifluoromethoxy)aniline

This protocol outlines the synthesis of 4-(trifluoromethoxy)phenol, a direct precursor for anisole derivatives.

### Step 1: Reduction of Nitro Trifluoromethoxybenzene to 4-(Trifluoromethoxy)aniline

- Charge a reaction vessel with nitro trifluoromethoxybenzene, iron powder, and methanol.
- Add concentrated hydrochloric acid at a controlled temperature (e.g., 60-65°C).
- Monitor the reaction for completion.
- Filter the iron sludge and evaporate the filtrate.
- Adjust the pH to 9-10 to precipitate the crude product.
- Extract the product with a solvent like dichloromethane and evaporate the organic layer to obtain crude 4-(trifluoromethoxy)aniline.<sup>[7]</sup>

### Step 2: Diazotization and Hydrolysis to 4-(Trifluoromethoxy)phenol

- Dissolve 4-(trifluoromethoxy)aniline in 9N sulfuric acid.
- Cool the solution to below 5°C.
- Add an aqueous solution of sodium nitrite ( $\text{NaNO}_2$ ) to form the diazonium salt.<sup>[7]</sup>
- Decompose the diazonium salt by heating it in a boiling 9N sulfuric acid solution (e.g., at 110°C) for approximately 2 hours.<sup>[7]</sup>

- Cool the reaction mixture and separate the organic layer.
- Extract the remaining aqueous layer with dichloromethane.
- Combine the organic layers, dry over sodium sulfate, filter, and evaporate the solvent to yield the final phenol product.<sup>[7]</sup>

This phenol can subsequently be methylated to yield **4-(trifluoromethoxy)anisole**.

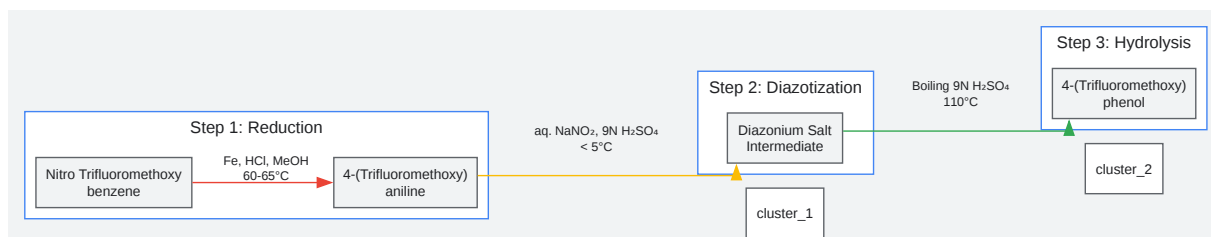
## Applications in Research and Development

The incorporation of the trifluoromethoxy group can significantly influence a molecule's biological activity and metabolic stability.<sup>[2]</sup>

- **Pharmaceutical Development:** This compound is a key intermediate in synthesizing pharmaceuticals, particularly those targeting neurological disorders.<sup>[1]</sup> The trifluoromethoxy group is increasingly utilized as a substituent in bioactive molecules.
- **Agrochemical Chemistry:** It is used in the formulation of pesticides and other agrochemicals, where the  $\text{OCF}_3$  group can enhance stability and efficacy.<sup>[1]</sup>
- **Material Science:** The unique electronic properties of **4-(trifluoromethoxy)anisole** are leveraged in the synthesis of advanced materials, including high-performance polymers and coatings, to enhance durability and chemical resistance.<sup>[2][3]</sup>

## Visualized Synthesis Workflow

The following diagram illustrates a generalized synthetic pathway for producing key precursors to 4-substituted-1-(trifluoromethoxy)benzene compounds.



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